

Essential Guide to the Proper Disposal of Denifanstat

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Compound of Interest		
Compound Name:	Denifanstat	
Cat. No.:	B611513	Get Quote

This document provides comprehensive, step-by-step guidance for the safe and proper disposal of **Denifanstat** (also known as TVB-2640), a research-grade fatty acid synthase (FASN) inhibitor. Adherence to these procedures is critical for maintaining laboratory safety, ensuring regulatory compliance, and protecting the environment. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Denifanstat: Key Chemical and Safety Data

While **Denifanstat** is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS), it is imperative to handle it with the care afforded to all laboratory chemicals.[1][2] The following table summarizes its key properties.



Property	Data	
Chemical Name	4-[1-[4-cyclobutyl-2-methyl-5-(5-methyl-1H- 1,2,4-triazol-3-yl)benzoyl]piperidin-4- yl]benzonitrile	
Synonyms	TVB-2640, FASN-IN-2, ASC-40	
Molecular Formula	C27H29N5O	
Molecular Weight	439.6 g/mol	
CAS Number	1399177-37-7 (Note: Some sources may use other CAS numbers for related compounds)	
Appearance	Solid Powder	
Hazard Classification	Not a hazardous substance or mixture[1][2]	
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.[3] Keep container tightly sealed.[1]	

Step-by-Step Disposal Protocol for Denifanstat

This protocol outlines the necessary steps for the disposal of unused **Denifanstat** powder, contaminated labware, and solutions.

Step 1: Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure appropriate PPE is worn.

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Step 2: Waste Identification and Segregation

Properly identify and segregate **Denifanstat** waste to ensure it enters the correct disposal stream.



- Unused/Expired Denifanstat Powder: This is the primary chemical waste. It should not be mixed with other chemical wastes unless compatible.
- Contaminated Labware: This includes items such as weigh boats, spatulas, pipette tips, and any glassware that has come into direct contact with **Denifanstat**.
- Empty Containers: Original product vials or bottles.
- Solutions: Any prepared solutions containing **Denifanstat**.

Step 3: Preparing Solid Waste for Disposal

- Collect Solid Waste: Place unused **Denifanstat** powder and grossly contaminated disposable items (e.g., weigh paper, gloves) into a designated, sealable waste container.
- Container Choice: Use a sturdy, leak-proof container that is compatible with the chemical. A
 high-density polyethylene (HDPE) container is a suitable choice.
- Labeling: Clearly label the container with the words "Non-Hazardous Chemical Waste," the full chemical name "**Denifanstat**," and the approximate quantity. Follow your institution's specific labeling requirements.

Step 4: Decontaminating and Disposing of Labware

- Reusable Glassware:
 - Rinse with a suitable solvent, such as ethanol or acetone, to remove residual **Denifanstat**.
 - Collect the solvent rinse (rinsate) and dispose of it as chemical waste.
 - Proceed with standard washing procedures for the glassware.
- Empty Product Containers:
 - Triple-rinse the empty container with a suitable solvent (e.g., ethanol).[4]
 - Collect the rinsate for disposal as chemical waste.



 After triple-rinsing, deface or remove the original label to prevent accidental reuse.[5] The clean, empty container can then typically be disposed of in regular laboratory glass or solid waste bins.[3]

Step 5: Managing Liquid Waste

- Solutions of Denifanstat: Collect all solutions containing Denifanstat in a designated, sealed, and clearly labeled waste container.
- Environmental Precautions: Do not discharge **Denifanstat** solutions down the drain or into any water courses.[1]
- Labeling: Label the liquid waste container with "Non-Hazardous Chemical Waste," the full chemical name "Denifanstat," the solvent(s) used, and the estimated concentration.

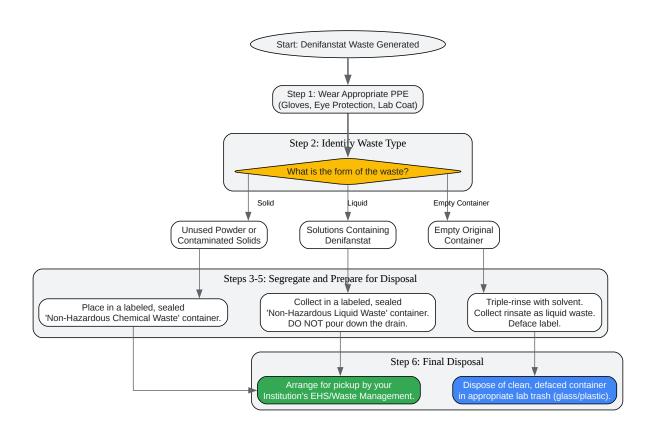
Step 6: Final Disposal

- Institutional Procedures: The final and most critical step is to follow your institution's specific procedures for chemical waste disposal. Contact your Environmental Health and Safety (EHS) department to arrange for a pickup of the prepared waste containers.[1][5]
- Do Not Dispose in Regular Trash: Although classified as non-hazardous, it is best practice
 for research chemicals like **Denifanstat** not to be disposed of in the regular trash to avoid
 any potential environmental contamination or unforeseen reactions.[6]

Denifanstat Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Denifanstat** and related materials.





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Caption: Workflow for the safe disposal of **Denifanstat** waste.



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